

# (5-(4-Chlorophenyl)isoxazol-3-yl)methanol CAS number and identifiers

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## Compound of Interest

Compound Name: (5-(4-Chlorophenyl)isoxazol-3-yl)methanol

Cat. No.: B1351874

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## Technical Guide: (5-(4-Chlorophenyl)isoxazol-3-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **(5-(4-Chlorophenyl)isoxazol-3-yl)methanol**, including its identifiers, physicochemical properties, and potential therapeutic applications. The information is curated for professionals in the fields of chemical research and drug development.

## Core Compound Identifiers and Properties

**(5-(4-Chlorophenyl)isoxazol-3-yl)methanol** is a heterocyclic compound featuring an isoxazole ring substituted with a 4-chlorophenyl group at the 5-position and a hydroxymethyl group at the 3-position. This specific isomeric arrangement is crucial for its chemical reactivity and biological activity.

Identifier	Value
CAS Number	81282-13-5
Molecular Formula	C <sub>10</sub> H <sub>8</sub> ClNO <sub>2</sub>
Molecular Weight	209.63 g/mol
MDL Number	MFCD01444076
PubChem CID	3613526
Appearance	White crystals
Melting Point	95-102 °C

## Synthesis and Experimental Protocols

While a detailed, step-by-step experimental protocol for the synthesis of **(5-(4-Chlorophenyl)isoxazol-3-yl)methanol** is not readily available in the public domain, the general and most common method for synthesizing 3,5-disubstituted isoxazoles is through a [3+2] cycloaddition reaction. This reaction involves the in-situ generation of a nitrile oxide from an aldoxime, which then reacts with an alkyne.

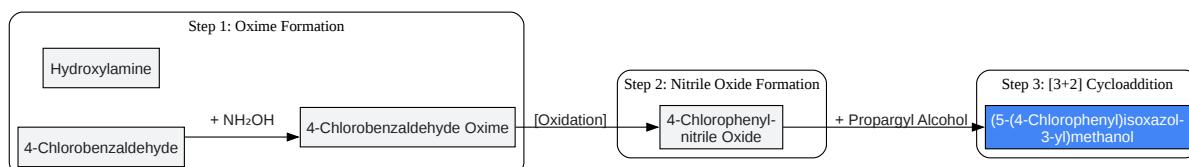
General Synthetic Approach:

A plausible synthetic route for **(5-(4-Chlorophenyl)isoxazol-3-yl)methanol** involves the following key steps:

- Oxime Formation: Reaction of 4-chlorobenzaldehyde with hydroxylamine to form 4-chlorobenzaldehyde oxime.
- Nitrile Oxide Formation: In-situ generation of 4-chlorophenyl nitrile oxide from the corresponding oxime using an oxidizing agent such as sodium hypochlorite or N-chlorosuccinimide.
- [3+2] Cycloaddition: Reaction of the generated nitrile oxide with propargyl alcohol (prop-2-yn-1-ol). This cycloaddition is expected to be regioselective, yielding the desired 5-(4-chlorophenyl)-3-(hydroxymethyl)isoxazole.

- Purification: The final product would be purified using standard techniques such as column chromatography and recrystallization.

#### Illustrative Reaction Scheme:



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Caption: General synthetic workflow for **(5-(4-Chlorophenyl)isoxazol-3-yl)methanol**.

## Potential Biological Activity and Signaling Pathways

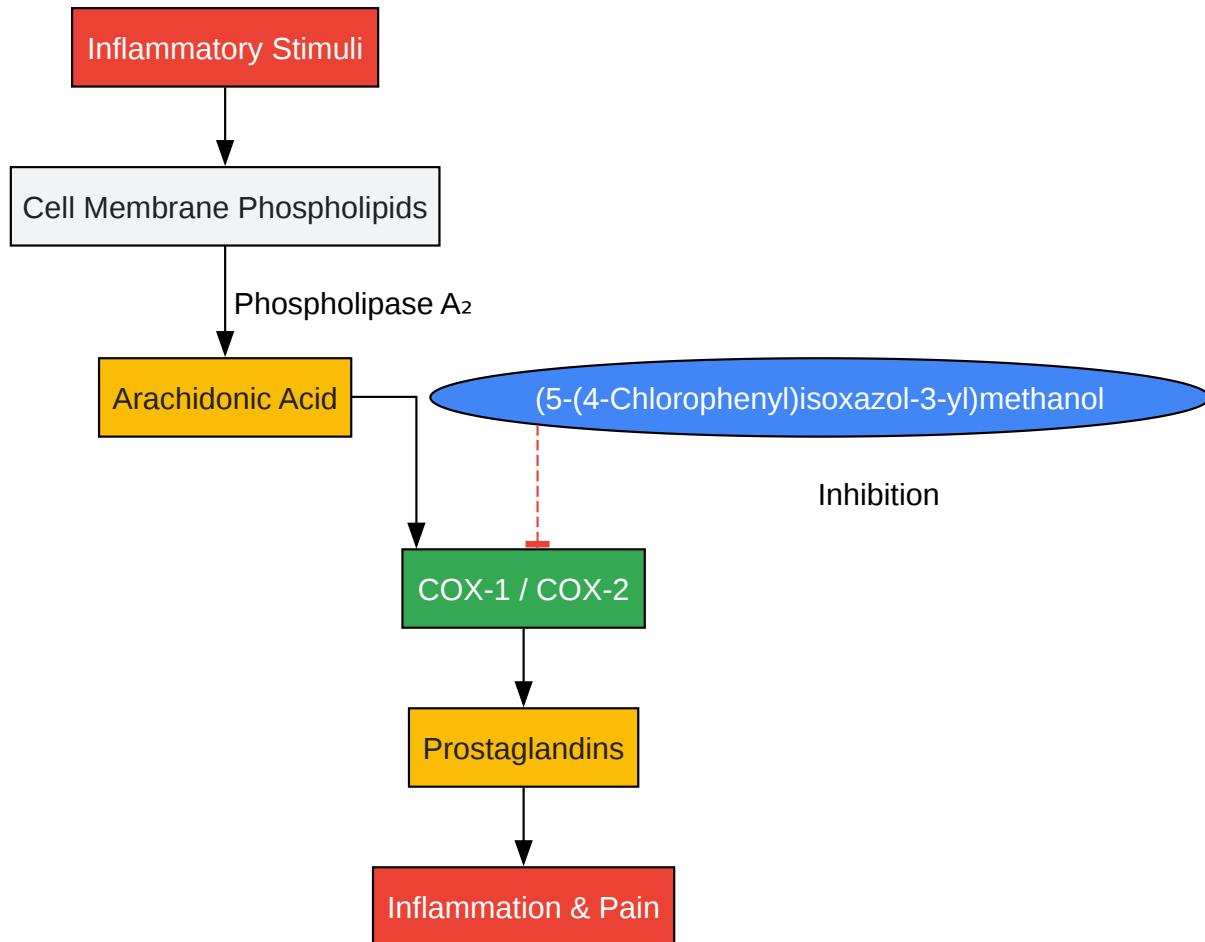
Isoxazole derivatives are a well-established class of compounds with a broad range of biological activities.<sup>[1]</sup> For **(5-(4-Chlorophenyl)isoxazol-3-yl)methanol**, its primary therapeutic potential lies in its anti-inflammatory and analgesic properties.<sup>[2]</sup>

#### Mechanism of Action:

The anti-inflammatory effects of many non-steroidal anti-inflammatory drugs (NSAIDs) are mediated through the inhibition of cyclooxygenase (COX) enzymes, which are key in the biosynthesis of prostaglandins. Prostaglandins are lipid compounds that are involved in the inflammatory response, causing pain, fever, and swelling.

It is hypothesized that **(5-(4-Chlorophenyl)isoxazol-3-yl)methanol** may exert its anti-inflammatory and analgesic effects by inhibiting the activity of COX enzymes (COX-1 and/or COX-2). By blocking the COX pathway, the production of prostaglandins from arachidonic acid is reduced, thereby mitigating the inflammatory cascade.

Proposed Signaling Pathway:



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Caption: Proposed mechanism of action via inhibition of the cyclooxygenase pathway.

## Applications in Research and Development

**(5-(4-Chlorophenyl)isoxazol-3-yl)methanol** serves as a valuable intermediate in the synthesis of more complex pharmaceutical agents. Its potential applications extend to:

- Pharmaceutical Development: As a scaffold for the design and synthesis of novel anti-inflammatory and analgesic drugs with potentially improved efficacy and safety profiles.[2]
- Agrochemical Chemistry: The isoxazole core is also present in some agrochemicals, suggesting potential applications in the development of new pesticides or herbicides.[2]

## Conclusion

**(5-(4-Chlorophenyl)isoxazol-3-yl)methanol** is a chemical compound with significant potential in the fields of medicinal chemistry and drug discovery. Its core isoxazole structure, combined with the specific substitution pattern, makes it a promising candidate for the development of new anti-inflammatory and analgesic therapies. Further research is warranted to fully elucidate its synthetic pathways, biological mechanisms, and therapeutic efficacy.

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## References

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